

Technical Deep Dive: The 5-Methyl Substituted Quinazolinone Scaffold

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Compound of Interest

Compound Name: 6-Bromo-5-methylquinazolin-4(3H)-one
Cat. No.: B11751360

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A Structural Paradigm for Conformational Control and Selectivity[1]

Executive Summary

The quinazolin-4(3H)-one scaffold is a privileged structure in medicinal chemistry, serving as the core for numerous approved therapeutics (e.g., Methaqualone, Idelalisib analogues, Raltitrexed).[1][2] While substitutions at the 6, 7, and 8-positions are frequently explored for electronic tuning and solubility, the 5-methyl substitution represents a critical "steric handle."

This guide focuses on the unique physicochemical properties introduced by the 5-methyl group. Unlike distal substitutions, a methyl group at the 5-position exerts profound steric pressure on the N3-substituent, often inducing atropisomerism (axial chirality) by restricting rotation around the N3-C(aryl) bond. For drug developers, this offers a strategy to lock bioactive conformations, improve selectivity, and generate novel IP space through chiral switching.

Structural Rationale: The "5-Methyl Effect"

In a standard quinazolin-4(3H)-one, the benzene ring is fused to the pyrimidinone ring. The 5-position is located peri to the carbonyl group at C4 and, more importantly, in close proximity to the N3 substituent.

1.1 Steric Locking and Atropisomerism

When a bulky group (like an aryl ring) is attached to N3, the introduction of a methyl group at C5 creates a significant rotational energy barrier.

- Mechanism: The 5-methyl group clashes sterically with the ortho-substituents of the N3-aryl ring.
- Consequence: If the rotational barrier () exceeds ~20-30 kcal/mol, the conformers become isolable atropisomers at room temperature.
- Therapeutic Value: One atropisomer often matches the target protein's binding pocket perfectly, while the other clashes. Isolating the active atropisomer can increase potency by >100-fold and reduce off-target toxicity.

1.2 Quantitative Comparison

Substitution Position	Steric Impact on N3	Electronic Effect (Hammett)	Primary Utility
5-Position (e.g., -CH ₃)	High (Atropisomerism)	Inductive (+I)	Conformation locking, selectivity
6-Position	Low	Resonant/Inductive	Solubility, metabolic stability
7-Position	Negligible	Resonant/Inductive	Potency tuning (H-bond acceptor)
8-Position	Moderate	Inductive	Solubility, PK modulation

Synthetic Methodologies

Accessing 5-methyl quinazolinones requires specific precursors, as electrophilic aromatic substitution on the quinazolinone core rarely favors the 5-position due to electronic deactivation by the carbonyl.

2.1 Primary Route: Modified Niementowski Synthesis

The most robust approach utilizes 2-amino-6-methylbenzoic acid (6-methylanthranilic acid) as the starting material.

Step-by-Step Protocol: Synthesis of 3-Aryl-5-methylquinazolin-4(3H)-one

- Objective: Synthesize a conformationally restricted 3-(2-tolyl)-5-methylquinazolin-4(3H)-one.
- Reagents: 2-amino-6-methylbenzoic acid (1.0 eq), 2-toluidine (1.1 eq), Triethyl orthoformate (TEOF) (3.0 eq), Sulfamic acid (10 mol% catalyst).
- Solvent: Ethanol or solvent-free (microwave).

Protocol:

- Activation: Charge a round-bottom flask with 2-amino-6-methylbenzoic acid (5 mmol) and TEOF (15 mmol). Add sulfamic acid (0.5 mmol).
- Formation of Imidate: Heat the mixture at 80°C for 2 hours. Monitor TLC for the disappearance of the acid. This forms the intermediate ethyl N-(2-carboxy-3-methylphenyl)formimidate.
- Cyclocondensation: Add 2-toluidine (5.5 mmol) directly to the reaction mixture.
- Reflux: Increase temperature to reflux (100-110°C) for 4-6 hours. The steric bulk of the 6-methyl group on the anthranilic acid and the ortho-methyl on the amine will slow down the cyclization; extended time may be required compared to unsubstituted analogues.
- Workup: Cool to room temperature. The product often precipitates. Filter the solid and wash with cold ethanol.
- Purification: Recrystallize from EtOH/DMF (due to low solubility) or purify via flash column chromatography (Hexane/EtOAc).

Self-Validation Check:

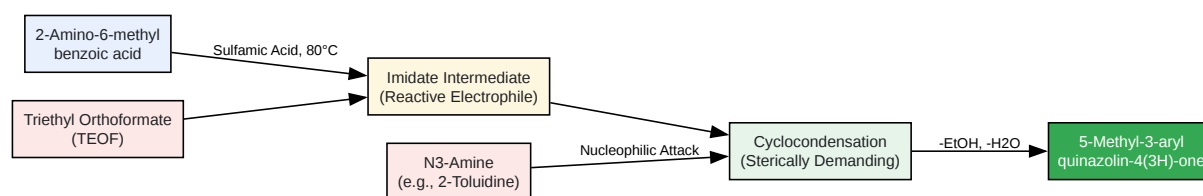
- NMR Signature: Look for the 5-Me singlet around

2.4-2.8 ppm.

- Atropisomerism Check: In

¹H NMR, if the rotation is slow on the NMR timescale, the protons on the N3-aryl ring may appear as distinct diastereotopic signals rather than equivalent averages.

2.2 Visualization of Synthetic Logic



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Figure 1: One-pot synthesis strategy for 5-methyl quinazolinones via imidate intermediate.

Therapeutic Applications & SAR

3.1 Kinase Inhibition (EGFR & PI3K)

In kinase inhibitors, the quinazolinone core mimics the adenine ring of ATP.

- Role of 5-Me: It tilts the core scaffold relative to the hinge region of the kinase.
- Case Study: In the development of PI3K

inhibitors, replacing a hydrogen with a methyl at the 5-position can shift the selectivity profile by forcing the N3-aryl group into a specific hydrophobic pocket (e.g., the "affinity pocket" in kinases).

- Data Insight: Compounds with 5-Me substitution often show a 2-5x increase in selectivity against homologous kinases due to the inability of the off-target isoform to accommodate the twisted conformation.

3.2 GABAergic Modulation (Methaqualone Analogues)

Methaqualone (2-methyl-3-o-tolylquinazolin-4(3H)-one) is a sedative-hypnotic.

- SAR: Introduction of a 5-methyl group to the Methaqualone scaffold increases lipophilicity and alters the binding to the GABA receptor -subtype.
- Toxicity: Historically, 5-substitution in this class has been linked to convulsive activity in some derivatives, highlighting the need for careful screening of CNS-active 5-Me analogues.

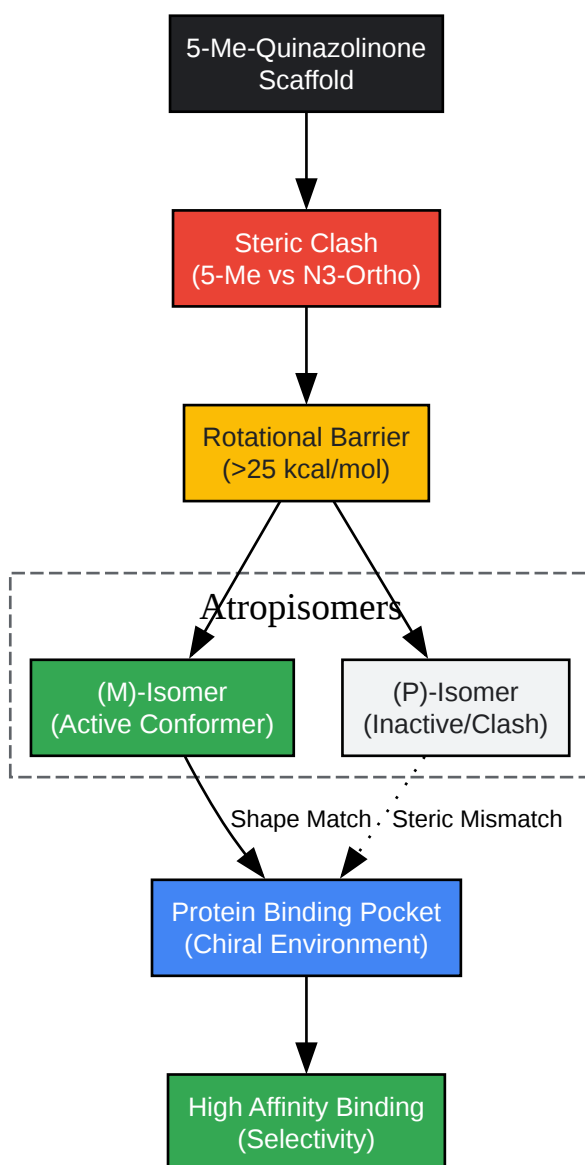
Advanced Concept: The Atropisomeric Switch

The most sophisticated use of the 5-methyl scaffold is creating "Chiral Switches" without asymmetric carbons.

Mechanism of Action:

- Racemic Synthesis: The synthesis produces a 50:50 mixture of M and P atropisomers.
- Chiral Resolution: Separation via Chiral HPLC (e.g., Chiralpak IA/IB columns).
- Biological Testing: Usually, only one atropisomer is active. The other is effectively "ballast" or an impurity.

4.1 Visualization of Atropisomeric Selection



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Figure 2: The 5-methyl group acts as a steric lock, creating stable atropisomers with distinct biological activities.

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